

Toxicological Profile of 6-Oxoheptanoic Acid: An In-depth Technical Guide

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Compound of Interest

Compound Name: 6-Oxoheptanoic acid

Cat. No.: B047756

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of the currently available toxicological information on **6-Oxoheptanoic acid**. A significant lack of comprehensive toxicological data for this compound necessitates a cautious approach in its handling and application. The information presented herein is intended for informational purposes and should not be substituted for a thorough safety assessment based on empirical data.

Executive Summary

6-Oxoheptanoic acid (CAS No. 3128-07-2), also known as 5-acetylvaleric acid or 6-ketoheptanoic acid, is an oxo-carboxylic acid. Based on the available Safety Data Sheets (SDS) and chemical database information, the primary and most consistently reported toxicological endpoint for **6-Oxoheptanoic acid** is its corrosivity. It is classified as a substance that causes severe skin burns and eye damage^{[1][2][3][4][5][6][7]}.

A comprehensive literature search reveals a significant lack of quantitative toxicological data for other critical endpoints, including acute oral, dermal, and inhalation toxicity, genotoxicity, carcinogenicity, and reproductive and developmental toxicity. For many of these endpoints, safety data sheets repeatedly state that "no significant acute toxicological data has been identified in literature search" or that data is "not available"^[5]. This data gap presents a considerable challenge in performing a complete risk assessment for this compound.

This technical guide summarizes the available qualitative data, provides an overview of standard experimental protocols relevant to the known hazards, and presents read-across data from structurally similar compounds to offer a broader toxicological perspective. However, it is crucial to emphasize that read-across data should be interpreted with caution and is not a substitute for data on **6-Oxoheptanoic acid** itself.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **6-Oxoheptanoic acid** is presented in Table 1.

Table 1: Chemical and Physical Properties of **6-Oxoheptanoic Acid**

Property	Value	Reference(s)
CAS Number	3128-07-2	[2] [4] [8] [9]
Molecular Formula	C ₇ H ₁₂ O ₃	[2] [6]
Molecular Weight	144.17 g/mol	[6] [9]
Appearance	Solid, Powder	[1] [4]
Melting Point	35-37 °C	[4] [9]
Boiling Point	158-162 °C at 9 mmHg	[4] [9]
Density	1.059 g/mL at 25 °C	[4] [9]
Solubility	Does not mix well with water	[1]

Toxicological Data

Acute Toxicity

There is a lack of quantitative data for the acute toxicity of **6-Oxoheptanoic acid** through oral, dermal, or inhalation routes. Safety data sheets indicate that it has not been classified as "harmful by ingestion" due to a lack of corroborating animal or human evidence[\[1\]](#)[\[5\]](#).

Skin Corrosion/Irritation

6-Oxoheptanoic acid is consistently classified as causing severe skin burns[1][2][4][5][6][7]. Skin contact with acidic corrosives can lead to pain, burns that may be deep with distinct edges, and slow healing with scar tissue formation[1][5].

Eye Irritation/Damage

The compound is also classified as causing severe eye damage[1][2][4][5][6][7]. Direct eye contact can result in pain, tears, sensitivity to light, and burns[1][5]. Vapors or mists may also be extremely irritating[1][5].

Respiratory Irritation

Inhalation of **6-Oxoheptanoic acid** can cause respiratory irritation[1][5]. Corrosive acids can irritate the respiratory tract, leading to coughing, choking, and damage to mucous membranes[1][5].

Genotoxicity, Carcinogenicity, and Reproductive Toxicity

No data is available on the genotoxic, carcinogenic, or reproductive toxicity of **6-Oxoheptanoic acid**[10].

Read-Across Toxicological Data

Due to the limited data on **6-Oxoheptanoic acid**, information on structurally similar short-chain carboxylic acids is presented below for context. This data should be used with caution and does not replace the need for specific testing of **6-Oxoheptanoic acid**.

- Valeric Acid (Pentanoic Acid):
 - Acute Oral Toxicity: The acute oral LD50 in rats is reported to be 1720 mg/kg for females and <2000 mg/kg for males[11].
 - Skin and Eye Irritation: It is a strong irritant to the skin and eyes and is corrosive to rabbit skin[11][12].
 - Mutagenicity: Valeric acid has shown mixed results in mutagenicity studies[11].

- Carcinogenicity: A two-year skin painting study in mice showed the development of squamous cell carcinomas, papillomas, and fibrosarcomas[11].
- Developmental Toxicity: In a screening study, both maternal and fetal toxicity were observed in rats at a high oral dose[11].
- Nonanoic Acid:
 - Repeated Dose and Reproductive Toxicity: The No-Observed-Adverse-Effect Level (NOAEL) for repeated dose toxicity and fertility is reported to be 1000 mg/kg/day[13]. The developmental toxicity NOAEL is 1500 mg/kg/day[13].

Experimental Protocols

Given the lack of specific studies on **6-Oxoheptanoic acid**, this section outlines the general principles of standard OECD (Organisation for Economic Co-operation and Development) guidelines for assessing the key identified hazard.

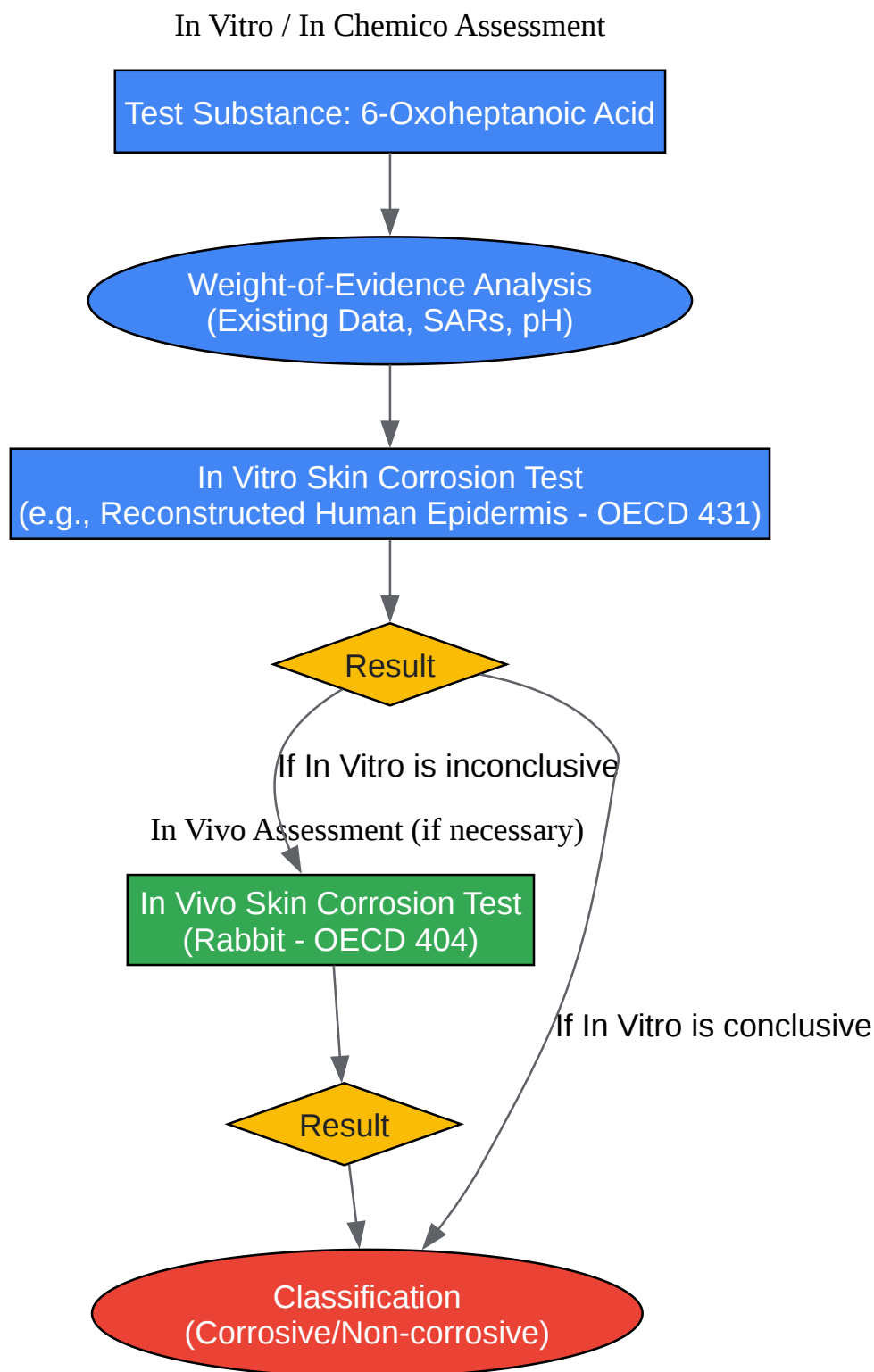
Skin Corrosion/Irritation (based on OECD Guideline 404)

This test evaluates the potential of a substance to cause irreversible skin damage.

- Test System: Typically, the albino rabbit is used.
- Procedure:
 - A small area of the animal's skin is shaved.
 - 0.5 g of the solid test substance is applied to the skin and covered with a gauze patch.
 - The exposure duration is typically 4 hours.
 - After exposure, the patch is removed, and the skin is observed for signs of erythema (redness) and edema (swelling) at 60 minutes, and then at 24, 48, and 72 hours.
 - Observations may continue for up to 14 days to assess the reversibility of any effects.
- Evaluation: The severity of the skin reactions is scored. Corrosive substances are those that cause irreversible tissue damage (necrosis) through the epidermis and into the dermis.

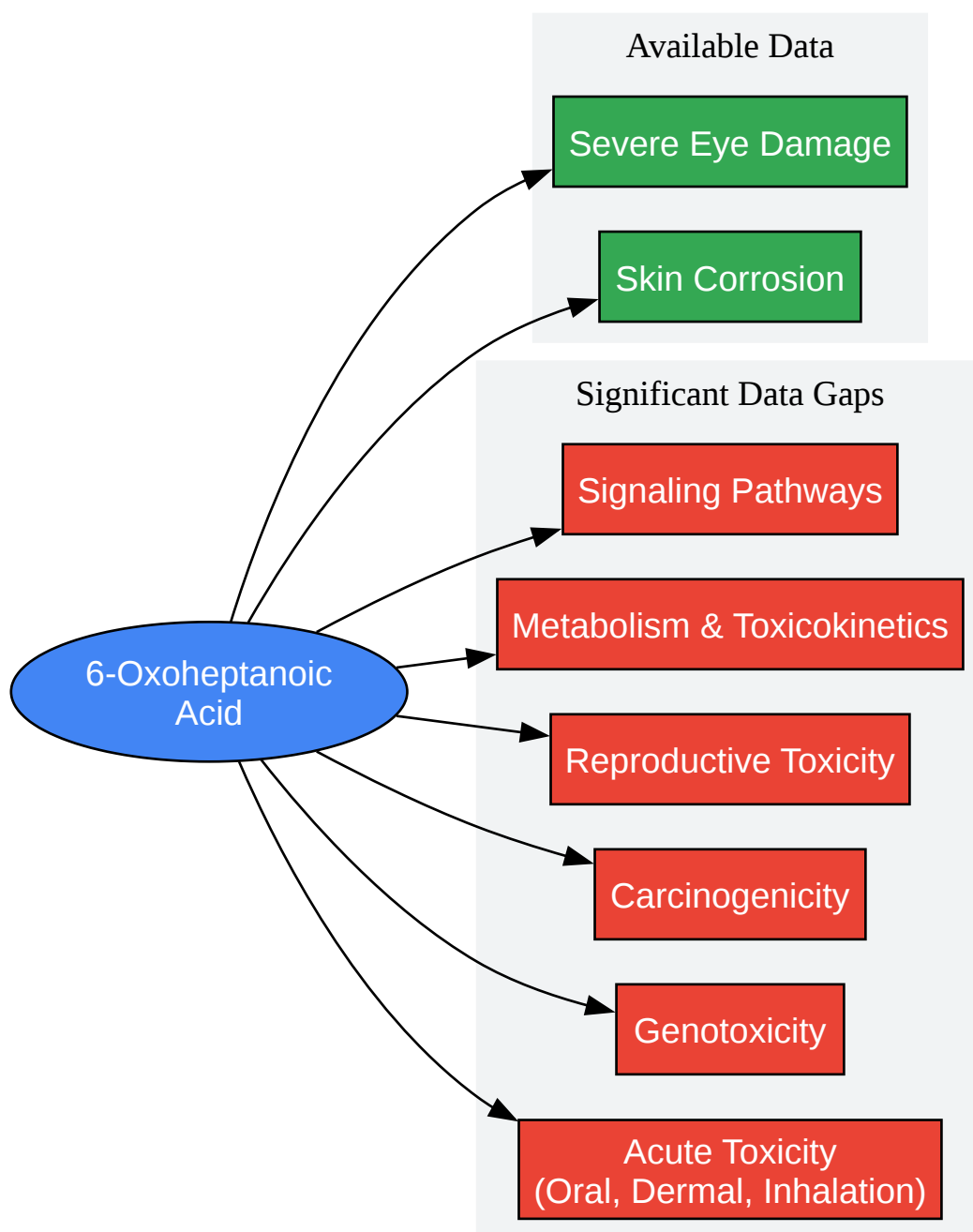
Mandatory Visualizations

Due to the absence of data on signaling pathways affected by **6-Oxoheptanoic acid**, a diagram for this requirement could not be generated. Instead, a logical workflow for assessing skin corrosion potential and a diagram illustrating the current knowledge gaps in the toxicological profile are provided.



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Caption: Logical workflow for assessing the skin corrosion potential of a chemical.



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Caption: Current state of toxicological knowledge for **6-Oxoheptanoic acid**, highlighting data gaps.

Conclusion and Recommendations

The toxicological profile of **6-Oxoheptanoic acid** is largely incomplete. The only well-documented hazard is its corrosive nature to the skin and eyes. For professionals in research, science, and drug development, this signifies that stringent handling procedures are necessary to avoid direct contact.

The absence of data on genotoxicity, carcinogenicity, and reproductive toxicity is a major concern for any application involving potential human exposure. It is strongly recommended that a comprehensive battery of toxicological tests, following established OECD guidelines, be conducted to fill these critical data gaps before any further development or use of this compound where human or environmental exposure is possible. Reliance on read-across data from structurally similar compounds should be a temporary measure for preliminary assessment only and is not a substitute for specific testing.

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